

"Cetyl stearate molecular weight and formula"

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An In-depth Technical Guide to Cetyl Stearate: Molecular Properties

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of excipients is paramount. **Cetyl stearate**, a versatile ester, finds application in various pharmaceutical and cosmetic formulations. This guide provides core technical data on its molecular characteristics.

Molecular Identity and Weight

Cetyl stearate is the ester formed from the condensation of cetyl alcohol and stearic acid.[1][2] Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C34H68O2	[1][2][3][4][5][6]
Molecular Weight	508.9 g/mol	[1][3][5]
Alternate Molecular Weight	508.9025	[4]
CAS Registry Number	1190-63-2	[3][4]

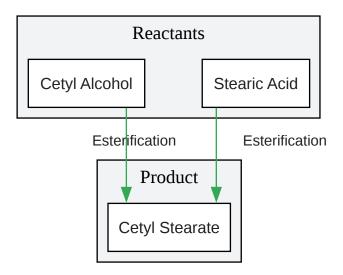
Note: Minor variations in molecular weight may be reported based on the calculation methods and isotopic composition considered.

Chemical Structure and Synonyms



Cetyl stearate is also known by several other names, including hexadecyl octadecanoate, palmityl stearate, and n-hexadecyl stearate.[2][3][4][5]

The logical relationship between the constituent molecules and the final ester is depicted in the following diagram.

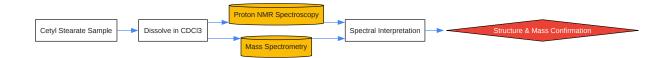


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Formation of Cetyl Stearate.

Experimental Protocols

Method for Determining Identity: The identity of **cetyl stearate** can be confirmed through Proton NMR (CDCl₃) spectroscopic and mass spectrometric analysis.[3] These techniques provide detailed information about the molecular structure and mass, confirming the compound's identity. While a detailed experimental protocol is proprietary to the analyzing entity, a general workflow can be described.



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General Analytical Workflow.

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References

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